

Technical Master Guide: 3-Bromo-2,5-dichlorobenzonitrile

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Bromo-2,5-dichlorobenzonitrile

CAS No.: 1160574-33-3

Cat. No.: B3215423

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CAS: 1160574-33-3 | Formula: C

H

BrCl

N | M.W.: 250.91 g/mol

Part 1: Executive Technical Summary

3-Bromo-2,5-dichlorobenzonitrile is a tris-substituted benzene derivative characterized by a unique electrophilic profile. Its value in drug discovery stems from the orthogonal reactivity of its substituents: a labile bromine atom at position 3 (highly susceptible to oxidative addition), two stable chlorine atoms at positions 2 and 5 (providing metabolic stability and lipophilicity), and a nitrile group at position 1 (serves as a precursor to amines, amides, or heterocycles).[1]

Primary Application: Synthesis of CNS-active agents and agrochemicals where the 2,5-dichlorophenyl moiety is a pharmacophore requirement.[1]

Part 2: Chemical Identity & Physicochemical Profiling

The "Fingerprint" of the molecule for identity verification.[1]

Property	Specification	Technical Note
CAS Number	1160574-33-3	Primary identifier for regulatory filing.
IUPAC Name	3-Bromo-2,5-dichlorobenzonitrile	Alternate: 2,5-Dichloro-3-bromobenzonitrile.
SMILES	<chem>N#CC1=C(Cl)C(Br)=CC(Cl)=C1</chem>	Encodes the 1,2,3,5 substitution pattern.[1]
Appearance	Off-white to pale yellow solid	Color deepens upon oxidation/light exposure.[1]
Melting Point	95–100 °C (Predicted)	Sharp range indicates high purity (>98%).[1]
Solubility	DMSO, DCM, Ethyl Acetate	Insoluble in water.[1] Hydrophobic (LogP ~3.8).[1]
Reactive Moiety	Aryl Bromide (C-Br)	Site of primary Pd-catalyzed cross-coupling.[1]

Structural Verification (Self-Validating System)

To validate the regioisomer identity during synthesis, researchers should rely on ngcontent-ng-c2699131324="" _ngghost-ng-c2339441298="" class="inline ng-star-inserted">

¹H NMR spectroscopy.

- Protocol: In CDCl₃

, look for two distinct aromatic singlets (or doublets with small meta-coupling,

Hz).

- Logic: The protons are at positions 4 and 6.[1] They are meta to each other. A para-substitution pattern would show strong coupling (ngcontent-ng-c2699131324="" _ngghost-ng-c2339441298="" class="inline ng-star-inserted">

Hz), which would indicate an incorrect isomer (e.g., 4-bromo).

Part 3: Hazard Characterization & Toxicology (SDS Core)

Synthesis of GHS classifications with mechanistic toxicology.

GHS Classification

Hazard Class	Category	H-Code	Statement
Acute Toxicity (Oral)	Cat 4	H302	Harmful if swallowed.
Skin Irritation	Cat 2	H315	Causes skin irritation. [1][2][3]
Eye Irritation	Cat 2A	H319	Causes serious eye irritation.[1][2][3][4]
STOT - Single Exp.	Cat 3	H335	May cause respiratory irritation.[1][2][3][4]

Mechanistic Toxicology (SAR Analysis)[1]

- Nitrile Toxicity: While aromatic nitriles are generally more stable than aliphatic ones, metabolic oxidation (via CYP450) can potentially release cyanide ions, though this is slow for halogenated rings.[1] Treat ingestion as a potential cyanide hazard.[1]
- Irritation Mechanism: The electron-withdrawing nature of the halogens (Br, Cl) and the nitrile group renders the aromatic ring electron-deficient.[1] This increases the compound's ability to interact with nucleophilic residues on skin proteins, leading to contact dermatitis and irritation.[1]

Part 4: Safe Handling & Emergency Response

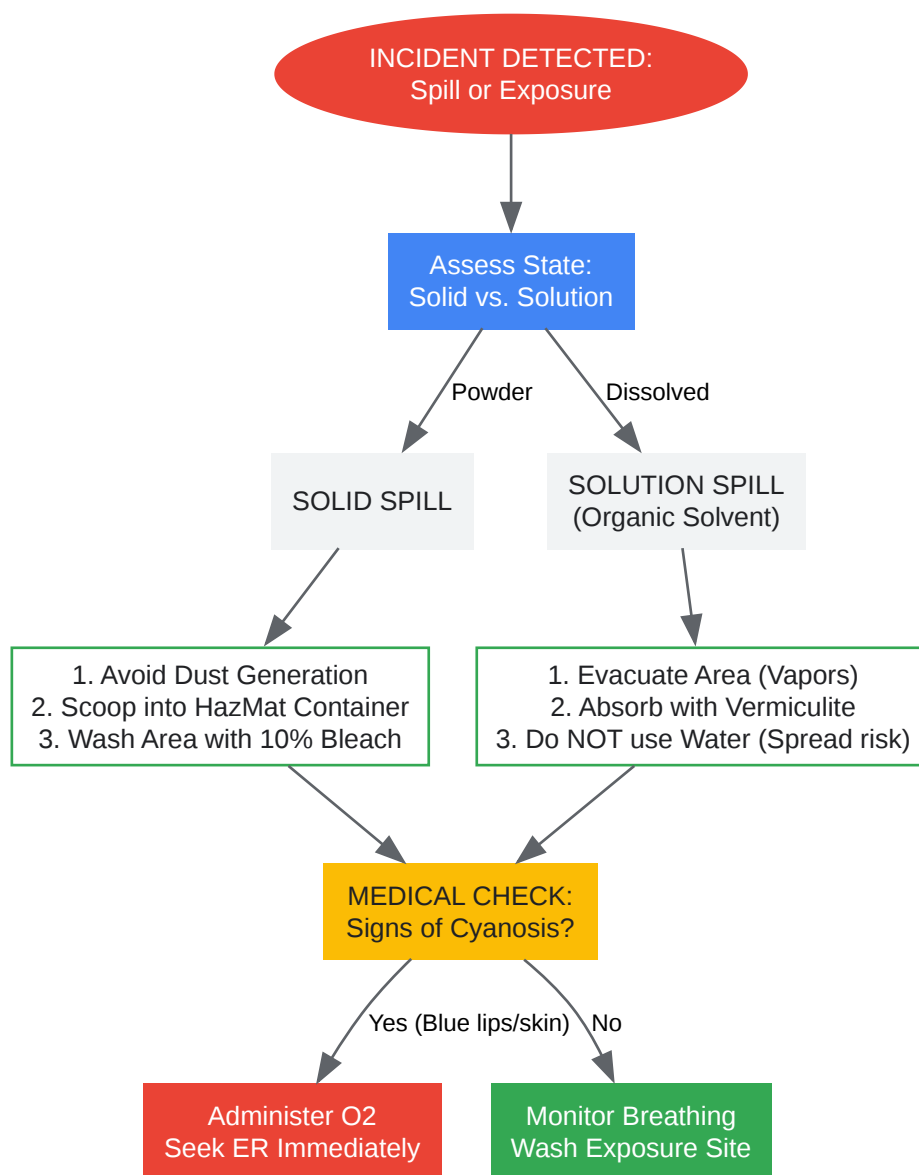
Protocols designed for containment and rapid decision-making.

Engineering Controls

- Containment: Handle exclusively in a Class II Biosafety Cabinet or Chemical Fume Hood with face velocity >100 fpm.
- PPE: Nitrile gloves (double-gloving recommended due to halogenated solvent solubility) and safety goggles.[1]

Emergency Response Decision Tree

Visualizing the logic flow for spill management.



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Figure 1: Decision logic for immediate spill response, prioritizing containment state and cyanide-related symptom monitoring.

Part 5: Synthetic Utility & Research Applications

Why this molecule is a high-value target for drug development.

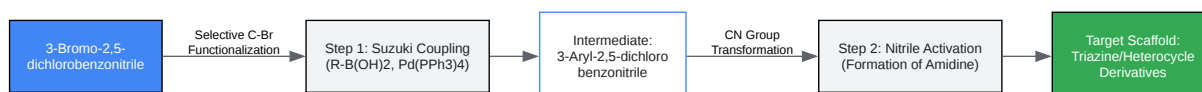
The "Orthogonal Reactivity" Concept

For researchers, the value of **3-Bromo-2,5-dichlorobenzonitrile** lies in its ability to undergo sequential, selective functionalization.

- Site A (C-Br): The most reactive site for Pd-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).[1] The C-Cl bonds are too stable to react under standard conditions, allowing selective modification at C3.[1]
- Site B (CN): Can be hydrolyzed to an acid, reduced to an amine, or cyclized to form heterocycles (e.g., triazines, tetrazoles).[1]

Workflow: Synthesis of Lamotrigine Analogs

This compound serves as a key scaffold for exploring the "2,5-dichloro" pharmacophore space found in Lamotrigine (an anticonvulsant).[1]



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Figure 2: Synthetic pathway demonstrating the selective use of the bromine handle before nitrile modification.

Experimental Protocol: Selective Suzuki Coupling

Objective: Functionalize position 3 without affecting the 2,5-dichloro pattern.

- Setup: Charge a dry flask with **3-Bromo-2,5-dichlorobenzonitrile** (1.0 eq), Aryl boronic acid (1.1 eq), and Pd(PPh₃)₄ (5 mol%).
- Solvent: Add degassed 1,4-Dioxane/Water (4:1). Add Nangcontent-ng-c2699131324="" _ngghost-ng-c2339441298="" class="inline ng-star-inserted">

CO

(2.0 eq).

- Reaction: Heat to 90°C under N

for 12 hours.

- Validation: Monitor via TLC. The starting material (Rf ~0.6 in 20% EtOAc/Hex) should disappear.^[1]
- Causality: The C-Cl bonds require specialized ligands (e.g., XPhos) or higher temperatures to react.^[1] By using standard PPhngcontent-ng-c2699131324="" _ngghost-ng-c2339441298="" class="inline ng-star-inserted">

ligands and moderate heat, you ensure chemoselectivity for the C-Br bond.

Part 6: References

- PubChem. (2025).^{[1][2]} Compound Summary: **3-Bromo-2,5-dichlorobenzonitrile** (CAS 1160574-33-3).^{[5][6][7]} National Library of Medicine.^[1] [Link](#)^[1]
- Oakwood Chemical. (2025).^[1] Safety Data Sheet: **3-Bromo-2,5-dichlorobenzonitrile**. [Link](#)
- BLD Pharm. (2025).^{[1][6]} Product Analysis: **3-Bromo-2,5-dichlorobenzonitrile**. [Link](#)
- BenchChem. (2025).^[1] Application Note: Halogenated Benzonitriles in Pharmaceutical Synthesis. [Link](#)^[1]

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- To cite this document: BenchChem. [Technical Master Guide: 3-Bromo-2,5-dichlorobenzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3215423/docs#technical-master-guide-3-bromo-2-5-dichlorobenzonitrile\]](https://www.benchchem.com/product/b3215423/docs#technical-master-guide-3-bromo-2-5-dichlorobenzonitrile)

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